

In Vitro Assay Guide for the LRRK2 Kinase Inhibitor PF-06447475

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Compound of Interest

Compound Name: PF-06447475

Cat. No.: B612100

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Abstract

This document provides detailed application notes and protocols for the in vitro characterization of **PF-06447475**, a potent and selective inhibitor of Leucine-Rich Repeat Kinase 2 (LRRK2). LRRK2 is a crucial enzyme genetically linked to Parkinson's disease, and its inhibition is a promising therapeutic strategy. This guide is intended for researchers, scientists, and drug development professionals, offering comprehensive methodologies for key in vitro experiments, structured data presentation, and visual diagrams of signaling pathways and experimental workflows.

Introduction to PF-06447475

PF-06447475 is a highly potent, selective, and brain-penetrant small molecule inhibitor of LRRK2 kinase activity.[1][2][3][4] It serves as an essential tool for investigating the physiological and pathological roles of LRRK2. The most common pathogenic mutation in LRRK2, G2019S, leads to increased kinase activity, making inhibitors like **PF-06447475** valuable for studying disease mechanisms and as potential therapeutic agents.[5][6] This compound has been shown to effectively reduce LRRK2 autophosphorylation and neuroinflammation associated with LRRK2 mutations.[4][7]

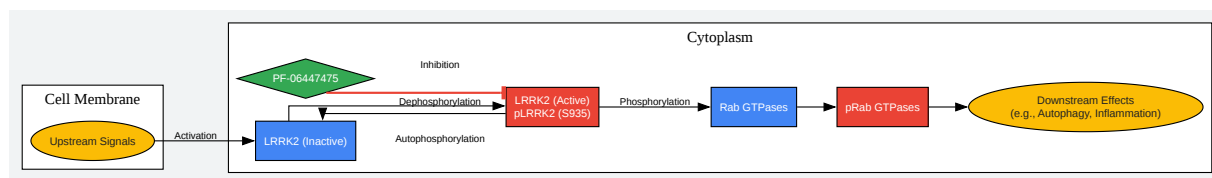
Quantitative Data Summary

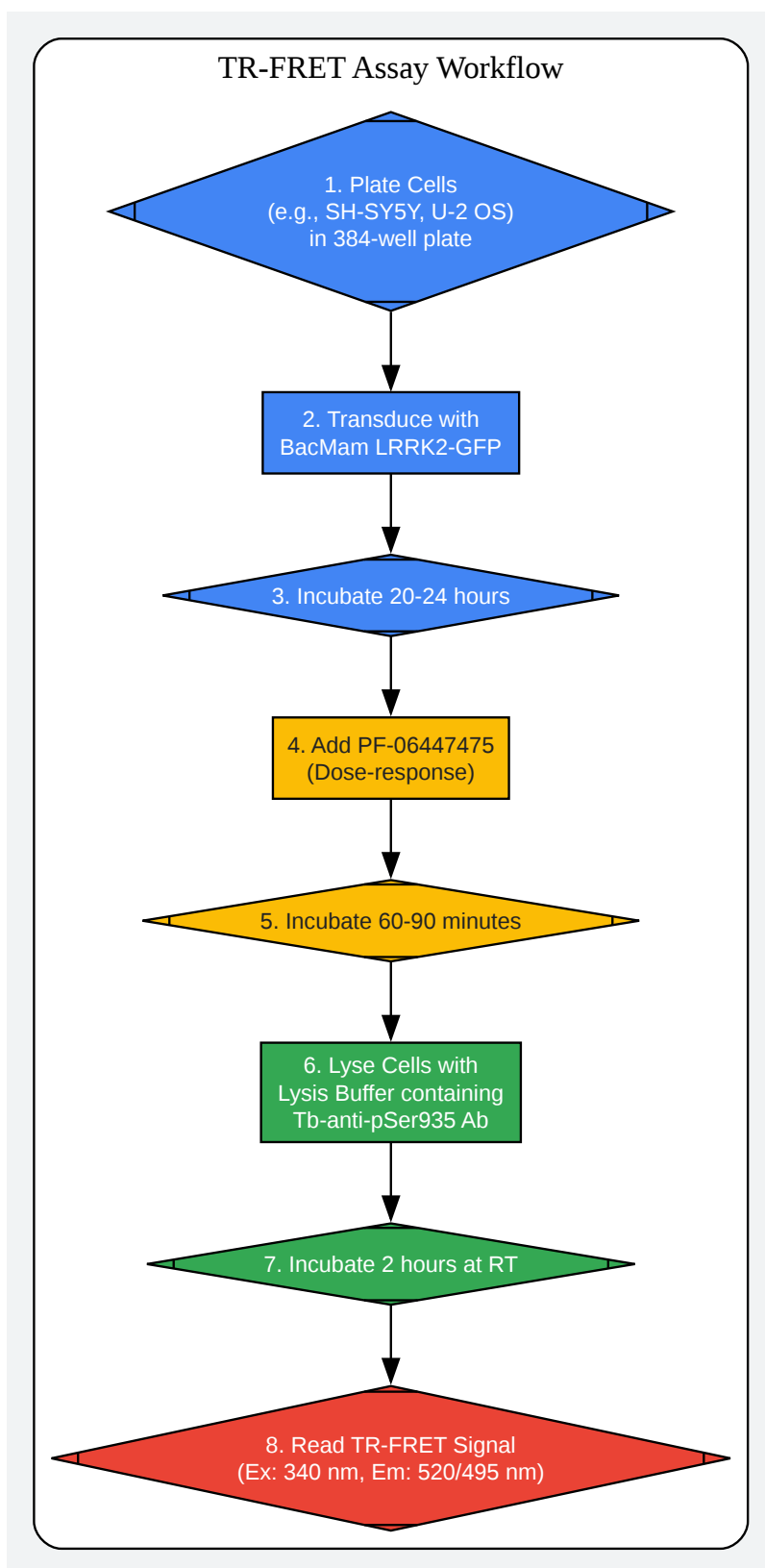
The inhibitory activity of **PF-06447475** has been characterized in various in vitro assays. The following table summarizes the key quantitative data for easy comparison.

Assay Type	Target	IC50 Value	Reference(s)
Cell-free Kinase Assay	LRRK2	3 nM	[1] [2] [3] [4] [6] [8] [9]
Cell-free Kinase Assay	LRRK2 (G2019S)	11 nM	[6]
Whole-Cell Assay	LRRK2	25 nM	[1] [6] [8]
Whole-Cell Assay (Raw264.7)	Endogenous LRRK2	<10 nM	[2] [9]

LRRK2 Signaling Pathway

PF-06447475 exerts its effect by directly inhibiting the kinase activity of LRRK2. This inhibition prevents the autophosphorylation of LRRK2 at sites such as Ser935 and Ser1292, and also blocks the phosphorylation of downstream substrates like Rab GTPases.[\[7\]](#) The following diagram illustrates the simplified LRRK2 signaling pathway and the point of inhibition by **PF-06447475**.





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References

- 1. revvity.com [revvity.com]
- 2. revvity.com [revvity.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. axonmedchem.com [axonmedchem.com]
- 5. youtube.com [youtube.com]
- 6. promega.com [promega.com]
- 7. tools.thermofisher.com [tools.thermofisher.com]
- 8. Screening for Novel LRRK2 Inhibitors Using a High-Throughput TR-FRET Cellular Assay for LRRK2 Ser935 Phosphorylation - PMC [pmc.ncbi.nlm.nih.gov]
- 9. selleckchem.com [selleckchem.com]
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